# Comprehensive Physical and Chemical Profiling of 1-(3-Bromophenyl)-2-hydroxyethan-1-one

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *1-(3-Bromophenyl)-2-hydroxyethan-1-one* |
| *CAS No.:* | *4079-51-0* |
| *Cat. No.:* | *B2603646* |

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## Executive Summary

In the landscape of modern drug discovery and organic synthesis, bifunctional building blocks are critical for the rapid assembly of complex molecular architectures. **1-(3-Bromophenyl)-2-hydroxyethan-1-one** (CAS: 4079-51-0)[1], also known as 3'-bromo-2-hydroxyacetophenone, is a highly versatile intermediate. Featuring both an electrophilic aryl bromide moiety and a reactive alpha-hydroxy ketone group, this compound serves as a linchpin in the synthesis of novel active pharmaceutical ingredients (APIs).

This technical guide provides an in-depth analysis of the physical properties, structural reactivity, and standardized analytical workflows required to characterize **1-(3-Bromophenyl)-2-hydroxyethan-1-one**. The methodologies detailed herein are designed to be self-validating, ensuring high-fidelity data collection for pharmaceutical development.

## Physicochemical Properties

Accurate baseline physical data is non-negotiable for formulation and synthetic scaling. The quantitative properties of **1-(3-Bromophenyl)-2-hydroxyethan-1-one** are summarized in Table

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1 below[2].

Table 1: Key Physicochemical Parameters

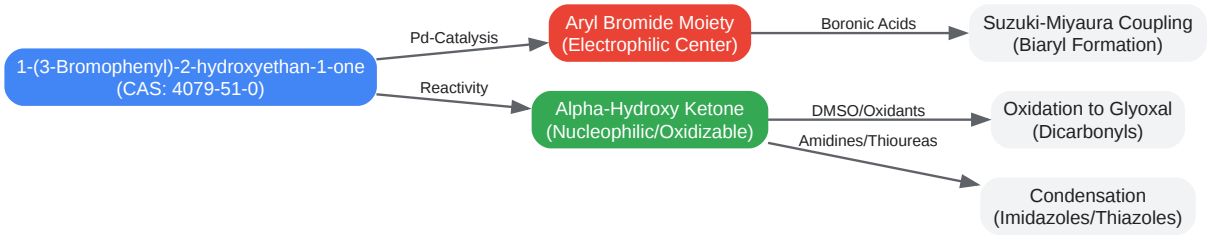
| Property | Value / Description |
|---|---|
| Chemical Name | 1-(3-Bromophenyl)-2-hydroxyethan-1-one |
| CAS Number | 4079-51-0 |
| Molecular Formula | $C_8H_7BrO_2$ |
| Molecular Weight | 215.04 g/mol |
| Appearance | White to off-white solid powder |
| Melting Point | 104 – 106 °C |
| Solubility Profile | Soluble in polar organic solvents (Methanol, DMSO, DMF) |

## Structural and Reactivity Profiling

The utility of **1-(3-Bromophenyl)-2-hydroxyethan-1-one** is predicated on its dual reactive centers, which can be orthogonally addressed during multi-step synthesis[1].

- The Alpha-Hydroxy Ketone Moiety: This functional group is highly susceptible to condensation reactions. When reacted with amidines or thioureas, it rapidly cyclizes to form imidazoles or thiazoles—heterocycles that are ubiquitous in FDA-approved drugs. Furthermore, it can be oxidized to a dicarbonyl (glyoxal derivative) for further derivatization.
- The Aryl Bromide Moiety: The meta-substituted bromine acts as an ideal electrophile for palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Heck, or Buchwald-Hartwig couplings), allowing for the late-stage functionalization of the aromatic core.

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Figure 1: Bifunctional reactivity pathways of **1-(3-Bromophenyl)-2-hydroxyethan-1-one**.

# Analytical Characterization Workflows

To ensure the scientific integrity of the compound before deployment in sensitive biological or synthetic assays, rigorous physical characterization is required. The following protocols establish a self-validating system where thermal properties and chromatographic purity cross-verify the sample's integrity.

## Thermal Analysis via Differential Scanning Calorimetry (DSC)

Causality & Rationale: While traditional capillary melting point apparatuses provide a visual melting range (104-106 °C), they fail to capture subtle thermodynamic events such as polymorphism or desolvation. Power-compensated DSC is employed here to provide precise, quantitative measurement of the endothermic melting transition and to detect any unstable polymorphic crystalline states[3].

Step-by-Step Protocol:

- Sample Preparation: Accurately weigh 2.0 to 5.0 mg of the solid powder into a standard aluminum DSC pan. Seal with a crimped aluminum lid. Prepare an empty sealed pan as the reference.
- Atmospheric Control: Purge the furnace with dry nitrogen gas at a continuous flow rate of 50 mL/min to prevent oxidative degradation during heating[3].

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- Thermal Ramp: Equilibrate the sample at 25 °C for 3 minutes. Initiate a linear heating ramp at a rate of 10 °C/min up to 150 °C[3].
- Data Acquisition & Validation: Record the heat flow (W/g). The melting point is strictly defined by the extrapolated onset temperature of the primary endothermic peak (expected ~104.5 °C). The sharp integration of the peak ( ΔHm) validates high crystalline purity.

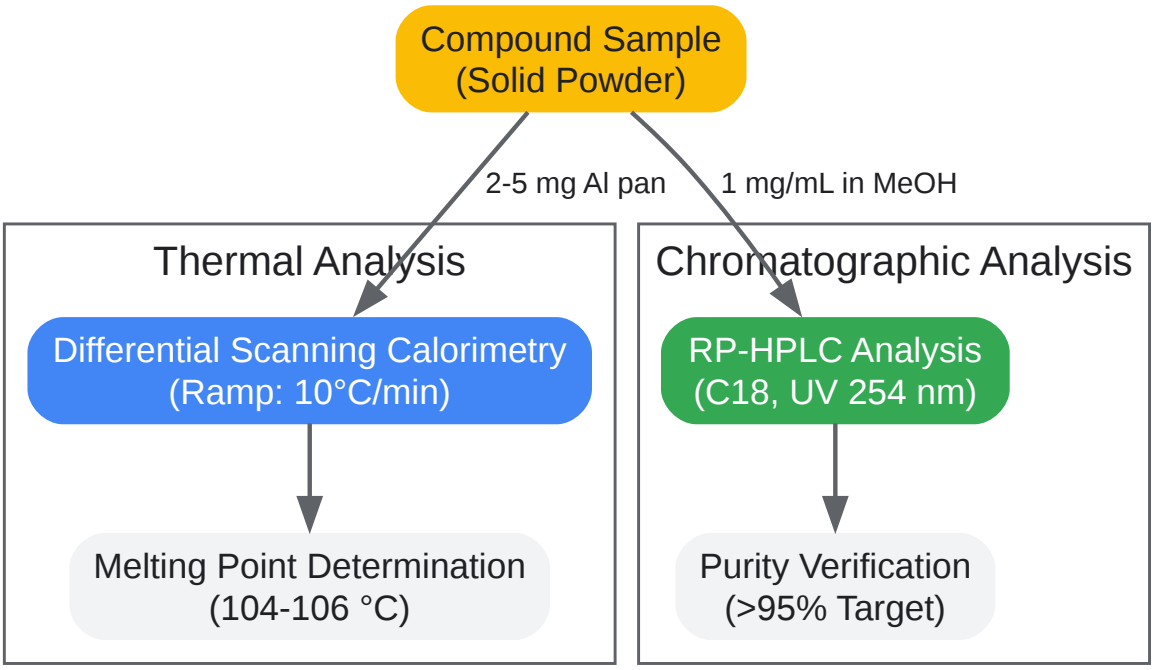
## Purity Assessment via RP-HPLC

Causality & Rationale: Thermal data must be corroborated by chemical purity. Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) is utilized because the aromatic ring of the compound exhibits strong chromophoric absorption in the UV range, allowing for highly sensitive detection of synthetic impurities (e.g., unreacted bromobenzene derivatives).

Step-by-Step Protocol:

- Instrument Setup: Equip the HPLC with a C18 analytical column (250 mm × 4.6 mm, 5 µm particle size).
- Mobile Phase Preparation: Prepare an isocratic mixture of Acetonitrile and MS-grade Water (60:40 v/v). Degas via sonication for 15 minutes.
- Sample Preparation: Dissolve 1.0 mg of the compound in 1.0 mL of HPLC-grade Methanol. Filter through a 0.22 µm PTFE syringe filter.
- Chromatographic Run:
  - Flow Rate: 1.0 mL/min.
  - Injection Volume: 10 µL.
  - Detection: UV absorbance at 254 nm.
- System Suitability (Self-Validation): The protocol is only considered valid if the tailing factor of the primary peak is ≤1.5 and the theoretical plate count ( N ) is ≥2000 . Target purity should exceed 95%[4].

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Figure 2: Standardized analytical workflow for thermal and chromatographic characterization.

## Handling, Stability, and Storage

Maintaining the physical integrity of **1-(3-Bromophenyl)-2-hydroxyethan-1-one** requires strict adherence to environmental controls.

- Storage: The compound should be stored at room temperature (RT) in a tightly sealed container. For prolonged storage spanning multiple months, maintaining an inert atmosphere (Argon/Nitrogen) and storing at 2-8 °C is recommended to prevent slow oxidation of the alpha-hydroxy ketone moiety.

- Safety & Hazards: According to GHS classifications, the compound is designated with hazard statements H302 (Harmful if swallowed), H315 (Causes skin irritation), and H319 (Causes serious eye irritation). Standard PPE (nitrile gloves, safety goggles, and a well-ventilated fume hood) is mandatory during handling.

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## References


- Thermal Support. "Characterization of Polymorphism of Pharmaceuticals Using the Pyris 6 DSC". Thermal Support Technical Library. Accessed March 2026.[Link]



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## Sources


- 1. 1-(3-Bromophenyl)-2-hydroxyethan-1-one | 4079-51-0 | Benchchem [benchchem.com]
- 2. 1-(3-Bromophenyl)-2-hydroxyethan-1-one | 4079-51-0 | Benchchem [benchchem.com]
- 3. thermalsupport.com [thermalsupport.com]
- 4. Products - Abovchem [abovchem.com]
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